

8-Methylquinolin-2-amine synthesis from o-nitrophenol

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Compound of Interest

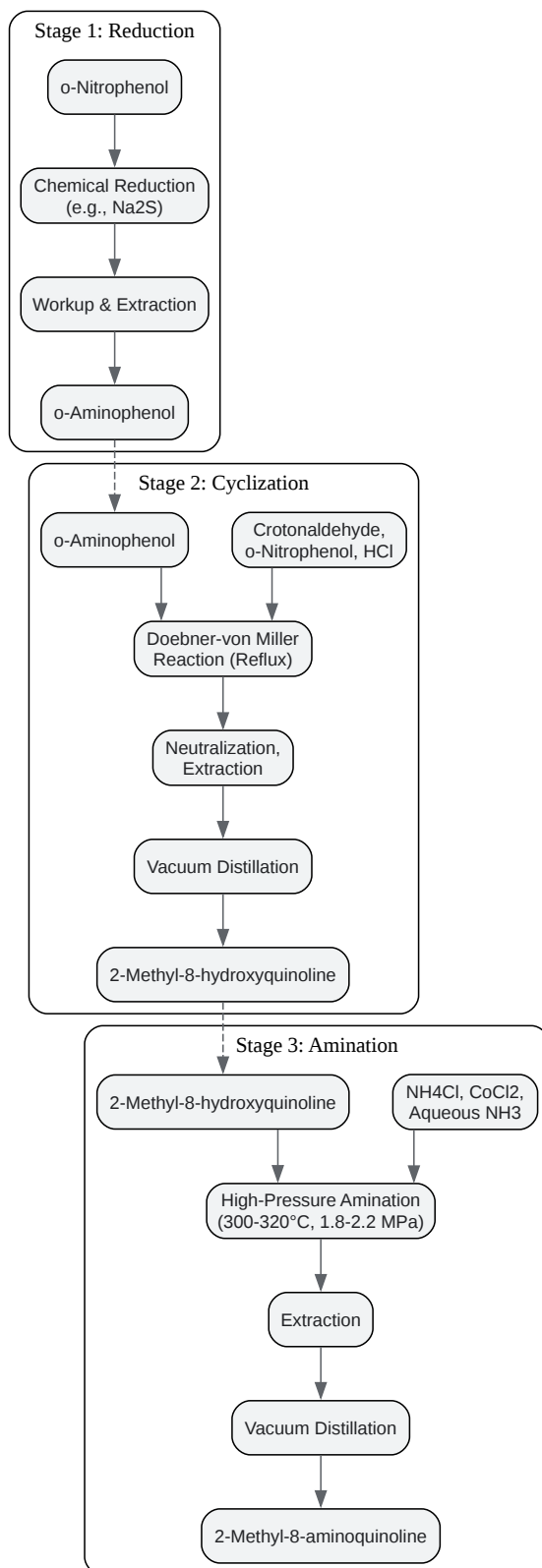
Compound Name: 8-Methylquinolin-2-amine

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Overall Synthetic Pathway

The synthesis of 2-methyl-8-aminoquinoline from o-nitrophenol is accomplished in a three-stage process. The first stage involves the reduction of the nitro group of o-nitrophenol to yield o-aminophenol. In the second stage, the quinoline core is constructed via a Doebner-von Miller reaction between o-aminophenol and crotonaldehyde, with o-nitrophenol itself serving as an oxidizing agent, to produce 2-methyl-8-hydroxyquinoline. The final stage is the amination of the 8-hydroxyquinoline intermediate to afford the target compound, 2-methyl-8-aminoquinoline.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com